

# Aspinonene: A Technical Overview of its Structure, Biosynthesis, and Potential Biological Significance

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## Compound of Interest

Compound Name: *Aspinonene*

Cat. No.: *B1181478*

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## Abstract

**Aspinonene** is a fungal secondary metabolite isolated from *Aspergillus ochraceus*. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and proposed biosynthetic pathway. While extensive biological activity data for **Aspinonene** is not currently available, this document explores the known activities of structurally related polyketides from *Aspergillus* species to infer potential therapeutic applications. Detailed experimental protocols for its isolation and biosynthetic studies, as reported in the primary literature, are also presented.

## Chemical Structure and Properties

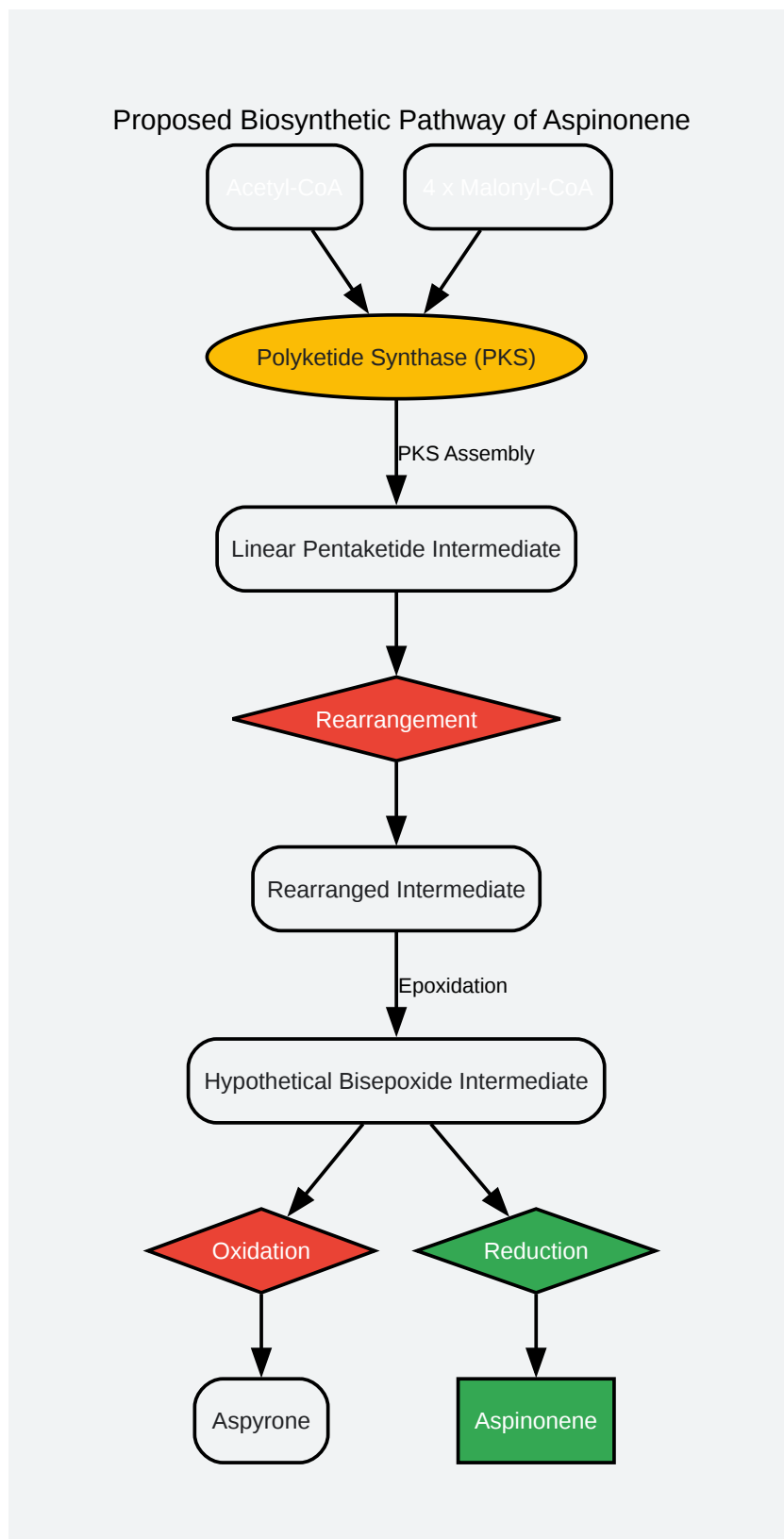
**Aspinonene** is a polyketide with a complex stereochemistry. Its systematic IUPAC name is (E,2R,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol. The chemical structure and key properties are summarized below.

Table 1: Chemical and Physical Properties of **Aspinonene**

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	[1]
Molecular Weight	188.22 g/mol	[1]
IUPAC Name	(E,2R,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol	[1]
CAS Number	157676-96-5	
Appearance	Colorless oil	
Solubility	Soluble in methanol and chloroform	

## Biosynthesis of Aspinonene

The biosynthesis of **Aspinonene** in *Aspergillus ochraceus* has been investigated through feeding experiments with <sup>13</sup>C-labeled acetates.[2] The results indicate that **Aspinonene** is a pentaketide, derived from a single acetyl-CoA starter unit and four malonyl-CoA extender units. [2] A key feature of its biosynthesis is a proposed rearrangement of the polyketide chain. The pathway is closely related to the biosynthesis of another metabolite, aspyrone. The proposed biosynthetic pathway involves the formation of a hypothetical bisepoxide intermediate which can be either oxidized to aspyrone or reduced to form **Aspinonene**. The production of **Aspinonene** versus aspyrone can be influenced by the dissolved oxygen concentration during fermentation.



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## References

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